

Application Note and Protocol for the Synthesis of 2-Bromo-5-methylanisole

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Compound of Interest

Compound Name: 2-Bromo-5-methylanisole

Cat. No.: B1279017

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This document provides a detailed experimental procedure for the synthesis of **2-Bromo-5-methylanisole**, a valuable building block in organic synthesis, particularly for the development of novel pharmaceutical compounds and other functional materials.

Introduction

2-Bromo-5-methylanisole, also known as 1-bromo-2-methoxy-4-methylbenzene, is an important aromatic intermediate.^{[1][2]} The introduction of a bromine atom onto the anisole ring provides a reactive handle for a variety of cross-coupling reactions, enabling the construction of more complex molecular architectures. The synthesis of this compound is typically achieved through the electrophilic bromination of 3-methylanisole. Careful control of reaction conditions is crucial to ensure high regioselectivity and yield, minimizing the formation of isomeric byproducts. This protocol details a reliable method for the synthesis, purification, and characterization of **2-Bromo-5-methylanisole**.

Data Presentation

Table 1: Physicochemical Properties of **2-Bromo-5-methylanisole**

| Property | Value |
|-------------------|-----------------------------------|
| Molecular Formula | C ₈ H ₉ BrO |
| Molecular Weight | 201.06 g/mol [1][2] |
| CAS Number | 95740-49-1[1][2] |
| Appearance | Solid or Liquid |
| Purity | 98%[1] |

Table 2: Reagents for the Synthesis of **2-Bromo-5-methylanisole**

| Reagent | Molecular Formula | Molecular Weight (g/mol) | Moles (mmol) | Equivalents | Amount |
|-----------------------------------|---|----------------------------|--------------|-------------|--------|
| 3-Methylanisole | C ₈ H ₁₀ O | 122.16 | 10 | 1.0 | 1.22 g |
| N-Bromosuccinimide (NBS) | C ₄ H ₄ BrNO ₂ | 177.98 | 11 | 1.1 | 1.96 g |
| Acetonitrile (CH ₃ CN) | C ₂ H ₃ N | 41.05 | - | - | 50 mL |

Experimental Protocol

This protocol describes the regioselective bromination of 3-methylanisole using N-Bromosuccinimide (NBS) in acetonitrile. This method is favored for its mild reaction conditions and high selectivity, reducing the formation of unwanted side products.

Materials:

- 3-Methylanisole
- N-Bromosuccinimide (NBS)

- Acetonitrile (anhydrous)
- Dichloromethane
- Saturated sodium bicarbonate solution
- Saturated sodium thiosulfate solution
- Brine
- Anhydrous magnesium sulfate
- Round-bottom flask
- Magnetic stirrer and stir bar
- Dropping funnel
- Reflux condenser
- Heating mantle or oil bath
- Separatory funnel
- Rotary evaporator
- Silica gel for column chromatography
- Hexane and Ethyl acetate for chromatography

Procedure:

- **Reaction Setup:** In a 100 mL round-bottom flask equipped with a magnetic stir bar and a reflux condenser, dissolve 3-methylanisole (1.22 g, 10 mmol) in 50 mL of anhydrous acetonitrile.
- **Reagent Addition:** To the stirred solution, add N-Bromosuccinimide (1.96 g, 11 mmol) portion-wise over 15 minutes at room temperature.

- Reaction: Heat the reaction mixture to reflux and maintain for 2-4 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC).
- Work-up: After the reaction is complete, cool the mixture to room temperature and remove the acetonitrile under reduced pressure using a rotary evaporator.
- Extraction: Dissolve the residue in 50 mL of dichloromethane. Transfer the solution to a separatory funnel and wash sequentially with 25 mL of saturated sodium thiosulfate solution, 25 mL of saturated sodium bicarbonate solution, and 25 mL of brine.
- Drying and Concentration: Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to obtain the crude product.
- Purification: Purify the crude product by flash column chromatography on silica gel using a hexane/ethyl acetate gradient to yield pure **2-Bromo-5-methylanisole**.

Experimental Workflow



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References

- 1. labsolu.ca [labsolu.ca]

- 2. 2-Bromo-5-methylanisole | C₈H₉BrO | CID 10878192 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Application Note and Protocol for the Synthesis of 2-Bromo-5-methylanisole]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1279017#experimental-procedure-for-the-synthesis-of-2-bromo-5-methylanisole]

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